

8-Hydroxy Mirtazapine-d3: Proper Disposal & Handling Guide[1][2]

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Compound of Interest

Compound Name: 8-Hydroxy Mirtazapine-d3

CAS No.: 1330264-96-4

Cat. No.: B589078

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Executive Summary & Core Directive

Do not dispose of **8-Hydroxy Mirtazapine-d3** down the drain.

Although **8-Hydroxy Mirtazapine-d3** is a stable isotope-labeled standard used primarily for LC-MS/MS quantification, it retains the pharmacological potency and environmental toxicity profile of its parent compound, Mirtazapine. It is classified as a Non-RCRA Regulated Pharmaceutical Waste in the United States but must be managed as Hazardous Chemical Waste to comply with "Cradle-to-Grave" stewardship and prevent aquatic bioaccumulation.

Immediate Action Required:

- Segregate: Isolate from general trash and biomedical (infectious) waste.
- Label: Clearly mark as "Pharmaceutical Waste – Toxic."
- Destroy: The mandatory disposal method is High-Temperature Incineration.

Hazard Profile & Technical Justification

To ensure compliance and safety, your disposal protocol must be grounded in the chemical's specific properties.

Chemical Identity[3][4][5]

- Compound: **8-Hydroxy Mirtazapine-d3** (Deuterated)
- CAS Number: 1215531-67-5 (Labeled) / 85650-52-8 (Parent Unlabeled)
- Usage: Internal Standard for Bioanalysis (LC-MS).

Risk Assessment Matrix

The deuterated form (

) is a stable isotope and is NOT radioactive. It does not require decay-in-storage or radioactive waste protocols. However, it poses chemical risks:

Hazard Category	Classification	Description	Mechanism of Concern
Acute Toxicity	Category 4 (Oral)	Harmful if swallowed. [1][2]	Central Nervous System (CNS) depression; serotonergic activity.
Environmental	Aquatic Chronic 2	Toxic to aquatic life with long-lasting effects.[2]	Tetracyclic structure is resistant to biodegradation in wastewater treatment plants.
Reproductive	Category 2	Suspected of damaging fertility/unborn child.[3] [2]	Crosses placental barrier; potential developmental toxicity.
Regulatory	Non-RCRA Listed	Not P-listed or U-listed (40 CFR 261.33).	While not federally listed, it fails the "Aquatic Toxicity" criteria in many state/EU jurisdictions.

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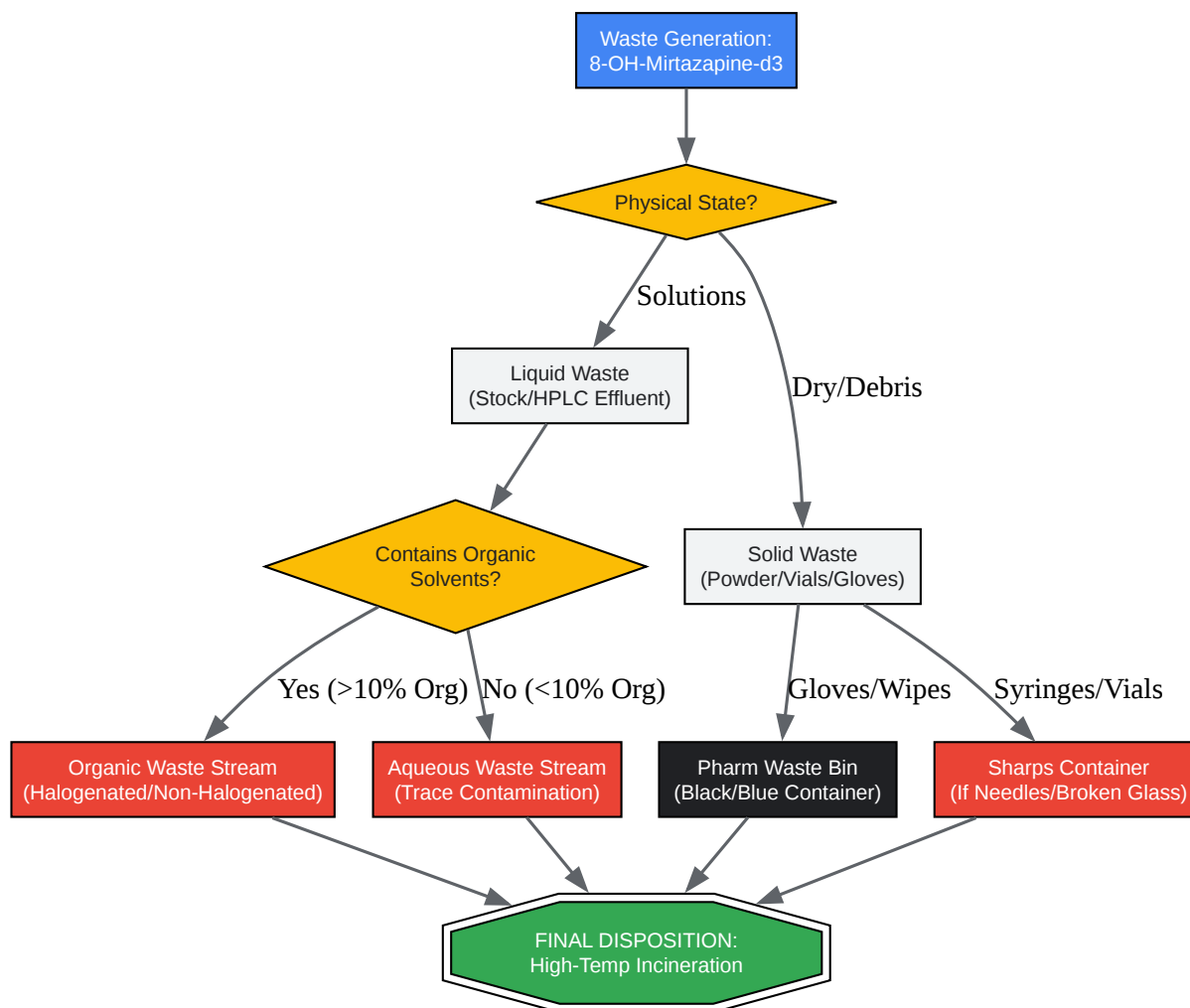
Expert Insight: Do not be misled by the lack of a specific RCRA "P-code." The aquatic toxicity of the tetracyclic ring structure necessitates incineration. Landfilling this compound risks leaching into groundwater, where it can disrupt local ecosystems.

Operational Disposal Protocol

This protocol applies to the pure substance (powder), stock solutions, and contaminated consumables.

Workflow Visualization

The following decision tree dictates the disposal path based on the physical state of the waste.



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Figure 1: Decision logic for the segregation and disposal of **8-Hydroxy Mirtazapine-d3** waste streams.

Detailed Procedures

Scenario A: Liquid Waste (HPLC Effluent & Stock Solutions)

- Context: Most "d3" waste is generated during LC-MS analysis mixed with Acetonitrile (ACN) or Methanol (MeOH).
- Protocol:
 - Collection: Collect in a dedicated High-Density Polyethylene (HDPE) safety carboy.
 - Compatibility: Ensure the carboy is rated for organic solvents. Do not mix with oxidizers (e.g., Nitric Acid) to prevent exothermic reactions.
 - Labeling: Tag the container with the percentages of major solvents (e.g., "50% Methanol, 50% Water") and add the line item: "Trace **8-Hydroxy Mirtazapine-d3** (Toxic)."
 - Disposal: Hand over to EHS as Flammable/Toxic Liquid Waste.

Scenario B: Solid Waste (Contaminated PPE & Consumables)

- Context: Gloves, pipette tips, weighing boats, and empty vials.
- Protocol:
 - Trace Contamination: Items with visible powder or residue must be treated as hazardous.
 - Containment: Place in a sealable, leak-proof hazardous waste bag (often clear or yellow, depending on facility rules).
 - Secondary Containment: Place the bag inside a rigid "Pharmaceutical Waste" bin (Black or Blue bin systems are common).
 - Prohibition: NEVER place these items in the regular "Red Bag" biohazard waste unless they are also contaminated with human blood/tissue. Biohazard autoclaving does not destroy chemical structures; it may aerosolize them.

Scenario C: Pure Substance (Expired/Unused Vials)

- Context: Expired reference standards.

- Protocol:
 - Do Not Open: Keep the vial sealed.
 - Inventory Adjustment: Mark the item as "Disposed" in your chemical inventory system (e.g., ChemTracker) to satisfy DEA/Regulatory audits if applicable.
 - Pack: Place the entire vial into a Ziploc bag labeled "Obsolete Chemical for Destruction."
 - Transfer: Direct hand-off to your facility's Hazardous Waste Manager.

Emergency Spill Response

In the event of a powder spill (>10 mg) or stock solution breakage:

- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. If powder is aerosolized, use an N95 or P100 respirator.
- Containment:
 - Liquid: Cover with absorbent pads or vermiculite.
 - Powder: Cover with a damp paper towel to prevent dust generation. Do not dry sweep.
- Cleanup: Wipe the area with Methanol or Ethanol (Mirtazapine is highly soluble in alcohols) followed by soap and water.
- Disposal: Place all cleanup materials into the Hazardous Waste stream (Scenario B).

References & Authority

- United States Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine (40 CFR Part 266 Subpart P). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). (2023).[3] Substance Information: Mirtazapine - Aquatic Toxicity Data.[2] Retrieved from [[Link](#)]

- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets (29 CFR 1910.1200). Retrieved from [[Link](#)]

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